

Technical Support Center: Ensuring Pipetting Accuracy for Reproducible HTS Results

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Compound of Interest

Compound Name: (S)-2-Amino-N-(4-methyl-2-oxo-2H-chromen-7-yl)propanamide

CAS No.: 77471-41-1

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Welcome to the Technical Support Center dedicated to achieving the highest standards of pipetting accuracy in High-Throughput Screening (HTS). In the demanding environment of drug discovery and scientific research, reproducible results are paramount. The precision and accuracy of liquid handling are foundational to the integrity of your experimental data. Even minor deviations in volume can lead to significant errors, compromising entire screening campaigns.

This guide is structured to provide direct, actionable solutions to common challenges encountered in the lab. It combines theoretical principles with practical, field-proven insights to empower you to troubleshoot issues effectively and maintain the highest level of data quality.

Frequently Asked Questions (FAQs)

This section addresses common queries regarding pipetting accuracy and best practices.

Q1: How often should my pipettes be calibrated?

A1: The standard recommendation for pipette calibration is every 3 to 6 months.^[1] However, the optimal frequency depends on several factors, including the intensity of use, the types of liquids being dispensed, and your laboratory's internal quality standards.^{[2][3]} For critical assays or when using corrosive or viscous liquids, a more frequent calibration schedule is advisable. It's also crucial to perform a calibration check if a pipette is ever dropped or mishandled.^[4]

Q2: What is the difference between accuracy and precision in pipetting?

A2: Accuracy refers to how close a dispensed volume is to the intended or set volume. Precision, on the other hand, describes the reproducibility of the pipetting action, or how close multiple dispenses are to each other. Both are critical for reliable results. It's possible for a pipette to be precise but not accurate (consistently dispensing the same incorrect volume) or accurate on average but not precise (dispensing volumes that vary widely but whose mean is the target volume). Regular calibration according to standards like ISO 8655 helps ensure both.^{[5][6]}

Q3: Does the type of pipette tip I use really matter?

A3: Absolutely. The pipette and tip form a complete system, and using incompatible or poor-quality tips is a common source of error.^[7] Tips that do not create a perfect seal with the pipette barrel can lead to air leaks, resulting in inaccurate aspiration and dispensing.^{[7][8]} For sensitive applications like PCR, filtered tips are essential to prevent aerosol contamination.^[9]^[10] For viscous or sticky liquids, low-retention tips can significantly improve accuracy by minimizing the amount of liquid that adheres to the tip's inner surface.^{[7][11]} Always use tips recommended by the pipette manufacturer to ensure a proper fit and optimal performance.^[12]^[13] The ISO 8655:2022 standard now requires pipette manufacturers to provide a list of compatible tips.^[14]

Q4: How do environmental conditions in the lab affect my pipetting?

A4: Environmental factors such as temperature, humidity, and air pressure can significantly impact the accuracy of air displacement pipettes.^{[15][16]}

- Temperature: A significant temperature difference between the pipette, the liquid, and the ambient air can cause the air cushion inside the pipette to expand or contract, leading to

inaccurate dispensing.[17][18][19] It is crucial to allow pipettes and liquids to equilibrate to room temperature before use.[20]

- **Humidity:** Low humidity increases the rate of evaporation, which can be a significant source of error, especially when working with small volumes or volatile liquids.[16]
- **Air Pressure:** Changes in atmospheric pressure, such as those due to altitude, can affect the air cushion's compression and expansion, leading to inaccuracies.[17][19]

Q5: What is the difference between forward and reverse pipetting, and when should I use each?

A5:

- **Forward Pipetting:** This is the standard technique for most aqueous solutions. The process involves depressing the plunger to the first stop, aspirating the liquid, and then depressing to the second stop to dispense the full volume.[20][21]
- **Reverse Pipetting:** This technique is recommended for viscous, volatile, or foaming liquids. [11][21] In reverse pipetting, you depress the plunger to the second stop to aspirate the liquid and then only depress to the first stop to dispense. This leaves a small amount of liquid in the tip, which helps to ensure that the correct volume is delivered, as it compensates for the liquid that may cling to the tip surface.[22][23]

Troubleshooting Guides

This section provides a systematic approach to identifying and resolving specific pipetting issues.

Issue 1: Inconsistent or Non-Reproducible Results Across a Plate

Possible Causes & Solutions

- **Inconsistent Pipetting Technique:** Human variability is a major source of error in manual pipetting.[24]

- Solution: Ensure all users are trained on proper pipetting technique, including consistent plunger pressure, aspiration and dispensing speed, and tip immersion depth (2-3 mm is ideal).[23][25] Standardize the pipetting angle, keeping it as close to vertical as possible during aspiration.[21][26]
- Temperature Gradients: Temperature differences across the lab bench or between your reagents and the pipette can cause variability.[7][8]
 - Solution: Allow all reagents, plates, and the pipette to equilibrate to the ambient temperature of the room where the experiment is being performed.[20] Avoid handling tips and reservoirs with bare hands to prevent heat transfer.[20]
- Pipette Not Calibrated: An uncalibrated pipette can lead to systematic or random errors.[27]
 - Solution: Verify the pipette's calibration using a gravimetric or photometric method.[3] If it's out of specification, have it professionally calibrated or adjust it in-house if you have the proper training and equipment.
- Automated Liquid Handler Issues: For automated systems, inconsistencies can arise from clogged tips, incorrect liquid class settings, or mechanical issues.[28]
 - Solution: Perform regular maintenance on your automated liquid handler.[29] Check for clogged or poorly seated tips.[28] Ensure the correct liquid class settings are used for the specific liquid being dispensed, accounting for its viscosity and surface tension.[25]

Issue 2: Inaccurate Dispensing of Viscous or Volatile Liquids

Possible Causes & Solutions

- Incorrect Pipetting Technique: Standard forward pipetting is not suitable for these liquid types.[21]
 - Solution: Use the reverse pipetting technique.[11][22][23] This method is specifically designed to handle viscous and volatile liquids more accurately.

- Inappropriate Pipetting Speed: Aspirating and dispensing too quickly can introduce errors.[\[7\]](#)
[\[11\]](#)
 - Solution: Slow down your pipetting speed.[\[11\]](#) A slower aspiration allows the viscous liquid to move up into the tip completely, while a slower dispense prevents the liquid from clinging to the tip walls.[\[11\]](#)
- Standard Pipette Tips: Standard tips can retain a significant amount of viscous liquid.
 - Solution: Use low-retention or wide-orifice pipette tips.[\[11\]](#)[\[30\]](#) Low-retention tips have a hydrophobic inner surface that reduces liquid binding, while wide-orifice tips reduce shear forces on the liquid.[\[11\]](#)
- Air Displacement Pipette Limitations: For highly viscous liquids, even with proper technique, air displacement pipettes may struggle.
 - Solution: Consider using a positive displacement pipette. These pipettes use a piston that comes in direct contact with the liquid, eliminating the air cushion and making them less susceptible to errors caused by liquid properties like viscosity and vapor pressure.[\[11\]](#)

Issue 3: Suspected Pipette Leakage

A leaking pipette can lead to significant volume loss and is a critical issue that needs immediate attention.

How to Perform a Leak Test:

- Set the pipette to its nominal (maximum) volume.
- Fit a new, compatible tip securely onto the pipette.
- Pre-wet the tip by aspirating and dispensing the nominal volume of distilled water three times.[\[31\]](#)
- Aspirate the nominal volume of distilled water.
- Hold the pipette vertically with the tip immersed about 2 mm into the liquid for 30 seconds.
[\[31\]](#)

- Observe the liquid level inside the tip. If the liquid level drops, or if you see air bubbles forming, the pipette is leaking.[31]

Troubleshooting a Leaky Pipette:

- Improperly Seated Tip: The most common cause of a perceived leak is a poor seal between the pipette and the tip.[26]
 - Solution: Eject the tip and reseal it firmly. If the problem persists, try a new tip from a different rack.
- Damaged or Worn Seals/O-rings: Over time, the internal seals and O-rings can degrade.[1][8]
 - Solution: Disassemble the pipette according to the manufacturer's instructions and inspect the seals and O-rings for any signs of wear, cracks, or dryness.[12] Replace them if necessary. Lubricate the piston and seals with the manufacturer-recommended grease.[4]
- Cracked or Damaged Pipette Shaft: A crack in the pipette shaft can compromise the airtight seal.
 - Solution: Carefully inspect the pipette shaft for any visible damage. If you find a crack, the pipette will need to be professionally serviced or replaced.

Experimental Protocols & Workflows

Protocol 1: Gravimetric Pipette Calibration Verification

The gravimetric method is considered the gold standard for pipette calibration and is outlined in ISO 8655-6.[5][32] It involves dispensing a set volume of distilled water and determining its mass.

Materials:

- Analytical balance with a draft shield (readability appropriate for the volume being tested, e.g., 6-place for volumes up to 20 μL).[14]
- Weighing vessel (e.g., a small beaker).

- Distilled, degassed water.[\[12\]](#)
- Thermometer.
- Hygrometer and Barometer (optional but recommended for highest accuracy).
- The pipette to be tested and compatible tips.

Procedure:

- Equilibration: Place the pipette, tips, and distilled water in the testing room for at least 2 hours to allow them to reach thermal equilibrium.[\[31\]](#) The room temperature should be stable, ideally between 20-25°C.[\[12\]](#)[\[16\]](#)
- Record Conditions: Record the date, ambient temperature, and atmospheric pressure.[\[31\]](#)[\[33\]](#)
- Balance Setup: Place the weighing vessel on the balance and tare it to zero.[\[31\]](#)
- Set Volume: Set the pipette to the desired test volume (typically 100%, 50%, and 10% of the nominal volume are tested).[\[34\]](#)
- Pre-wet Tip: Aspirate and dispense the set volume of distilled water back into the source container three to five times to pre-wet the tip.[\[20\]](#)[\[33\]](#)
- Dispense and Weigh: Dispense the set volume of water into the tared weighing vessel.[\[31\]](#) Record the weight.
- Repeat: Repeat the dispensing and weighing process for a total of at least 10 measurements per test volume.[\[6\]](#)
- Calculations:
 - Convert the recorded mass of the water to volume using the Z-factor, which corrects for water density based on temperature and air pressure.[\[33\]](#)[\[35\]](#)
 - Calculate the mean dispensed volume, the systematic error (accuracy), and the random error (precision as coefficient of variation, CV).

- Compare to Specifications: Compare the calculated accuracy and precision to the manufacturer's specifications or the limits set by ISO 8655-2.[36]

Table 1: Example ISO 8655-2 Maximum Permissible Errors for Single-Channel Air-Displacement Pipettes

Nominal Volume (V)	Test Volume	Max. Systematic Error (Accuracy)	Max. Random Error (Precision, CV)
10 µL	10 µL (100%)	± 0.12 µL (± 1.2%)	≤ 0.08 µL (≤ 0.8%)
1 µL (10%)	± 0.12 µL (± 12.0%)	≤ 0.08 µL (≤ 8.0%)	
100 µL	100 µL (100%)	± 0.80 µL (± 0.8%)	≤ 0.30 µL (≤ 0.3%)
50 µL (50%)	± 0.80 µL (± 1.6%)	≤ 0.30 µL (≤ 0.6%)	
10 µL (10%)	± 0.80 µL (± 8.0%)	≤ 0.30 µL (≤ 3.0%)	
1000 µL	1000 µL (100%)	± 8.0 µL (± 0.8%)	≤ 3.0 µL (≤ 0.3%)
500 µL (50%)	± 8.0 µL (± 1.6%)	≤ 3.0 µL (≤ 0.6%)	
100 µL (10%)	± 8.0 µL (± 8.0%)	≤ 3.0 µL (≤ 3.0%)	

Note: These values are for illustrative purposes. Always refer to the latest ISO 8655 standard and your pipette manufacturer's specifications.

Protocol 2: Photometric Method for Precision Assessment in a 96-Well Plate

The photometric, or dye-based, method is particularly useful for assessing the precision of multichannel pipettes and automated liquid handlers in a high-throughput format.[5][37] This method is also recognized by ISO 8655-7.[5]

Materials:

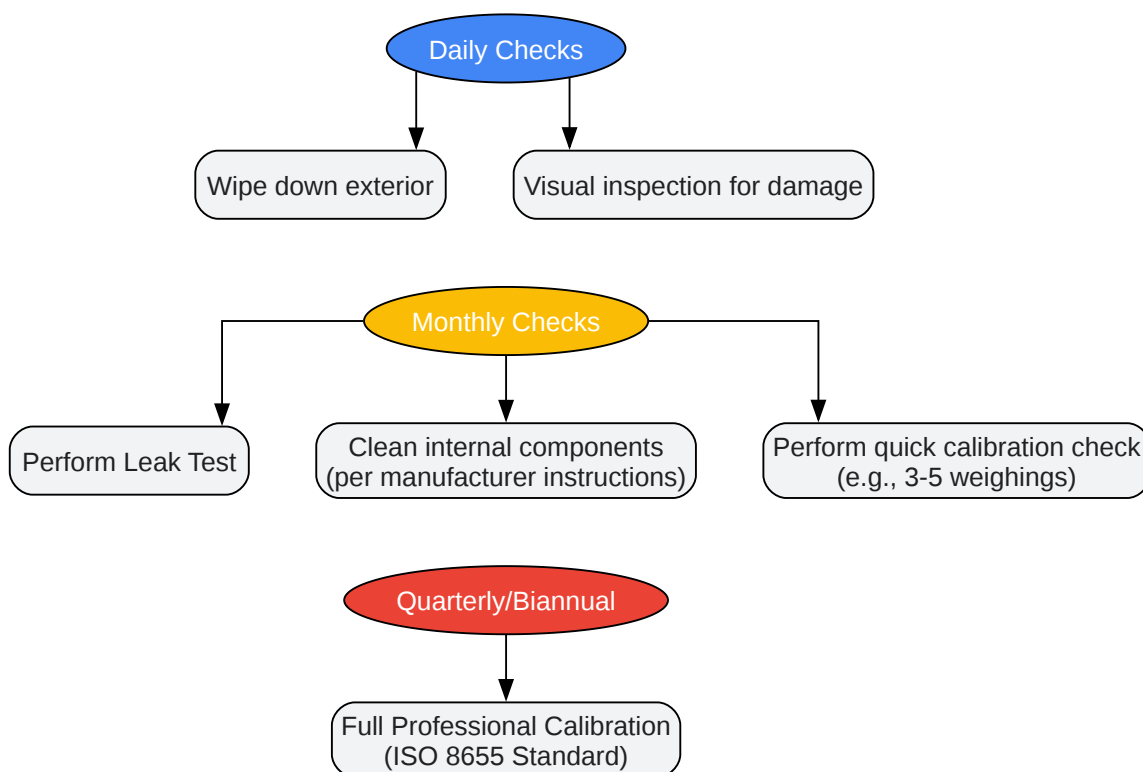
- Multichannel pipette or automated liquid handler.
- Compatible pipette tips.

- 96-well clear, flat-bottom microplate.
- Microplate reader (spectrophotometer).
- Concentrated dye solution (e.g., Ponceau S or a commercially available solution).
- Diluent (e.g., distilled water or buffer).

Procedure:

- **Prepare Plate:** Add a consistent, larger volume of diluent to all wells of the 96-well plate (e.g., 190 µL).
- **Dispense Dye:** Using the multichannel pipette or liquid handler, dispense a small, consistent volume of the concentrated dye solution into each well (e.g., 10 µL).
- **Mix:** Mix the contents of the plate thoroughly by shaking on a plate shaker or by using the pipette to mix each well.
- **Read Absorbance:** Read the absorbance of each well in the microplate reader at the appropriate wavelength for the dye used.
- **Analyze Data:**
 - Calculate the mean absorbance for the entire plate.
 - Calculate the standard deviation of the absorbance values.
 - Calculate the Coefficient of Variation (CV) for the plate: $CV (\%) = (\text{Standard Deviation} / \text{Mean Absorbance}) * 100$.
- **Interpret Results:** A low CV (typically <5% for most applications, but this can be assay-dependent) indicates high precision across the plate. High CV values may indicate an issue with one or more channels of the pipette, poor user technique, or a problem with the automated liquid handler.

Visual Workflows and Diagrams



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